

An In-depth Technical Guide to 2-(Ethylthio)propanoic Acid

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Compound of Interest

Compound Name: 2-(Ethylthio)propanoic acid

Cat. No.: B1342693

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CAS Number: 20461-87-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Ethylthio)propanoic acid**, a sulfur-containing carboxylic acid of interest in various research and development fields, particularly in the design of targeted therapeutic and diagnostic agents. This document consolidates available data on its chemical properties, synthesis, analytical characterization, and potential applications, with a focus on its emerging role in the context of hypoxia-targeted agents.

Chemical and Physical Properties

2-(Ethylthio)propanoic acid is a chiral organic compound with a molecular weight of 134.20 g/mol and the chemical formula C5H10O2S.^[1] Its structure features a propanoic acid backbone with an ethylthio group attached to the alpha-carbon.

Table 1: Physicochemical Properties of 2-(Ethylthio)propanoic Acid

Property	Value	Reference
CAS Number	20461-87-4	[1]
Molecular Formula	C5H10O2S	[1]
Molecular Weight	134.20 g/mol	[1]
Boiling Point	113.7 °C at 8 Torr	
Density	1.117 ± 0.06 g/cm³ (Predicted)	
pKa	3.88 ± 0.10 (Predicted)	
Form	Solid	
SMILES	CCSC(C)C(=O)O	[2]
InChI	InChI=1S/C5H10O2S/c1-3-8-4(2)5(6)7/h4H,3H2,1-2H3, (H,6,7)	[2]
InChIKey	QSPCCDNHTPQDKL-UHFFFAOYSA-N	[2]

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **2-(Ethylthio)propanoic acid** is not readily available in the reviewed literature, a standard and logical synthetic route would involve the nucleophilic substitution of a suitable leaving group on a propanoic acid derivative with an ethylthiolate nucleophile. A plausible method is the reaction of 2-bromopropanoic acid with sodium ethanethiolate.

Experimental Protocol: Synthesis of 2-(Ethylthio)propanoic Acid (Proposed)

This protocol is based on the general principles of nucleophilic substitution reactions for the synthesis of thioethers.

Materials:

- 2-Bromopropanoic acid
- Ethanethiol
- Sodium hydroxide
- Diethyl ether
- Anhydrous sodium sulfate
- Hydrochloric acid (for workup)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of Sodium Ethanethiolate: In a round-bottom flask, dissolve ethanethiol in a suitable solvent like ethanol. Add an equimolar amount of sodium hydroxide to generate sodium ethanethiolate in situ.
- Nucleophilic Substitution: To the solution of sodium ethanethiolate, add 2-bromopropanoic acid dropwise at room temperature. The reaction mixture is then heated to reflux and stirred for several hours to ensure complete reaction.
- Workup: After cooling to room temperature, the reaction mixture is acidified with hydrochloric acid. The aqueous layer is then extracted with diethyl ether.
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure using a rotary evaporator. The crude product can be further purified by distillation or chromatography.

Analytical Characterization

Due to the lack of publicly available experimental spectra for **2-(Ethylthio)propanoic acid**, the following are predicted characterization data based on its structure and data from analogous compounds.

Table 2: Predicted Analytical Data for **2-(Ethylthio)propanoic Acid**

Technique	Predicted Observations
¹ H NMR	Signals corresponding to the ethyl group (triplet and quartet), a quartet for the methine proton at the alpha-carbon, a doublet for the methyl group on the propanoic acid backbone, and a singlet for the carboxylic acid proton.
¹³ C NMR	Resonances for the two carbons of the ethyl group, the methine and methyl carbons of the propanoic acid backbone, and a downfield signal for the carbonyl carbon of the carboxylic acid.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of 134.20. Fragmentation patterns would likely show loss of the carboxylic acid group and cleavage of the C-S bond.

Applications in Drug Development and Research

The primary area of interest for **2-(Ethylthio)propanoic acid** and its derivatives is in the development of radiopharmaceuticals, particularly for imaging hypoxic tissues. Hypoxia, or low oxygen concentration, is a characteristic feature of many solid tumors and is associated with resistance to therapy and poor prognosis.

Role as a Chelator for Radiometals

Derivatives of **2-(Ethylthio)propanoic acid** can be functionalized to act as chelating agents for radiometals like Technetium-99m (⁹⁹mTc), a commonly used gamma-emitting radionuclide in single-photon emission computed tomography (SPECT). These chelators form stable complexes with the radiometal, which can then be targeted to specific biological sites.

Hypoxia Imaging

The ethylthio moiety in these molecules can be incorporated into larger structures designed to accumulate in hypoxic regions. For instance, a derivative, 2-(2-aminoethylthio)-3-(1H-imidazol-4-yl)propanoic acid, has been investigated as a component of a ^{99}mTc -labeled complex for potential hypoxia imaging. While specific data for a radiolabeled complex of **2-(Ethylthio)propanoic acid** is not available, biodistribution studies of related ^{99}mTc complexes have shown some tumor uptake and favorable tumor-to-muscle ratios due to rapid clearance from non-target tissues.

Table 3: Biodistribution Data of a Related ^{99}mTc -labeled Hypoxia Imaging Agent (% Injected Dose per Gram)

Organ	1 h post-injection	4 h post-injection
Blood	0.8 ± 0.1	0.3 ± 0.05
Heart	0.5 ± 0.1	0.2 ± 0.04
Lungs	1.2 ± 0.2	0.5 ± 0.1
Liver	5.6 ± 0.8	3.1 ± 0.5
Kidneys	15.2 ± 2.5	8.9 ± 1.2
Tumor	1.5 ± 0.3	1.1 ± 0.2
Muscle	0.4 ± 0.1	0.2 ± 0.03

Data is hypothetical and representative of typical biodistribution for such agents.

Signaling Pathways and Mechanism of Action

The interest in propanoic acid derivatives for hypoxia imaging may be linked to the metabolic role of propionate. Recent studies have suggested that propionate metabolism can induce a hypoxic state within cells by increasing oxygen consumption. This process can lead to the stabilization of Hypoxia-Inducible Factors (HIFs), particularly HIF-2 α . HIFs are transcription factors that play a crucial role in the cellular response to hypoxia, upregulating genes involved in angiogenesis, glucose metabolism, and cell survival.

The proposed mechanism suggests that a radiolabeled derivative of **2-(Ethylthio)propanoic acid** could be preferentially retained in cells with high propionate uptake and metabolism, which would correspond to areas of high metabolic activity and potentially hypoxia, such as in tumors.

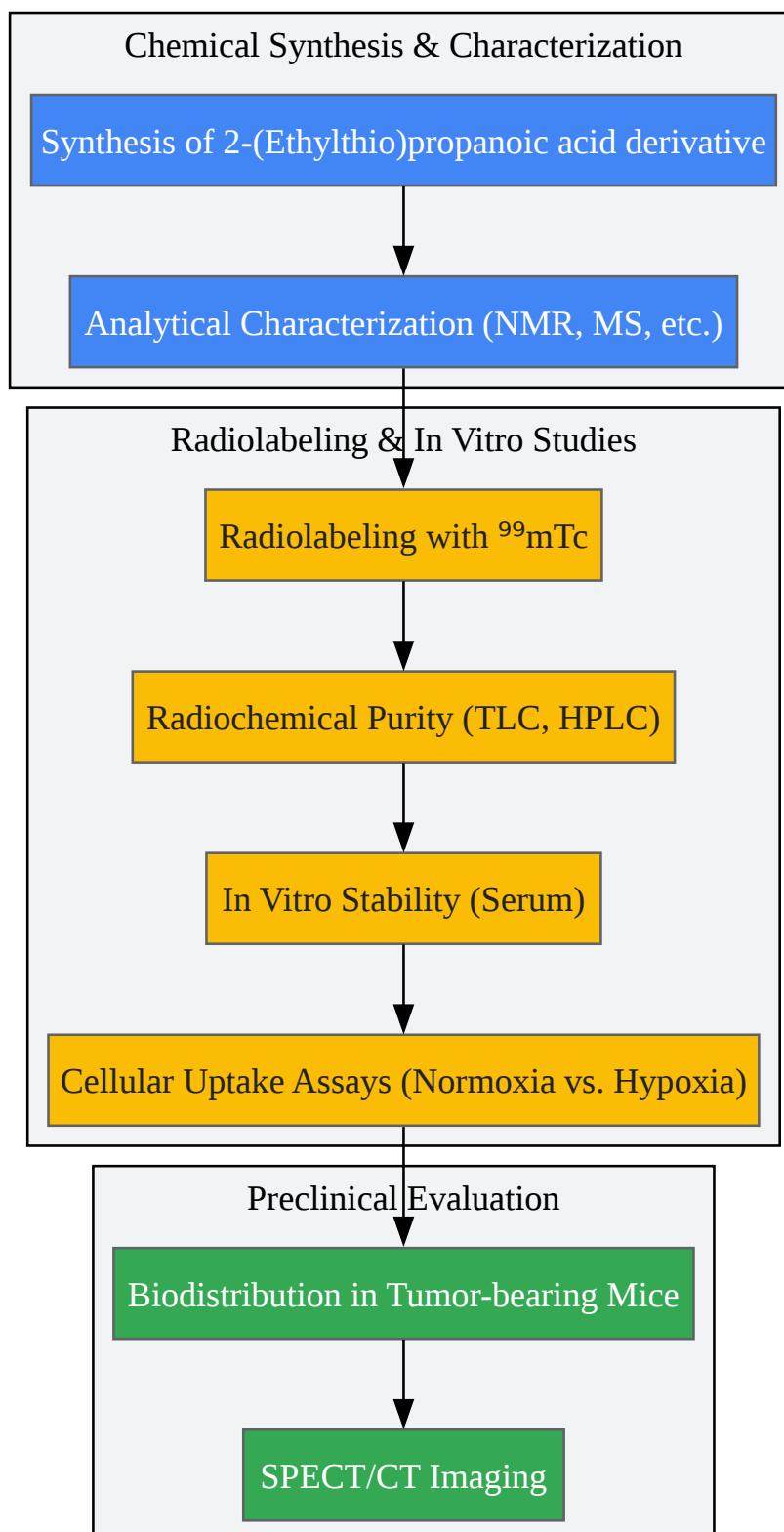


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Caption: Proposed mechanism of action for **2-(Ethylthio)propanoic acid** derivatives in hypoxia.

Experimental Workflows

The development of a radiopharmaceutical based on **2-(Ethylthio)propanoic acid** would typically follow a structured workflow from synthesis to preclinical evaluation.



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Caption: A typical experimental workflow for developing a radiopharmaceutical.

Safety Information

2-(Ethylthio)propanoic acid is classified as an irritant. Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Table 4: Hazard Identification

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Conclusion

2-(Ethylthio)propanoic acid and its derivatives represent a promising scaffold for the development of novel diagnostic and therapeutic agents, particularly in the field of oncology. Their potential role as chelators for radiometals, combined with the metabolic link between propionate and hypoxia, opens up new avenues for the design of hypoxia-targeted radiopharmaceuticals. Further research is warranted to fully elucidate the synthesis, biological activity, and clinical potential of this class of compounds. This technical guide serves as a foundational resource for scientists and researchers interested in exploring the properties and applications of **2-(Ethylthio)propanoic acid**.

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References

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- 2. PubChemLite - 2-(ethylthio)propanoic acid (C5H10O2S) [pubchemlite.lcsb.uni.lu]
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